

Application Notes and Protocols for 3-Cyclopropyl-2-methylpyridine

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Compound of Interest

Compound Name: 3-Cyclopropyl-2-methylpyridine

Cat. No.: B580523

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Disclaimer: A specific Safety Data Sheet (SDS) for **3-Cyclopropyl-2-methylpyridine** is not readily available. The following information is compiled from data on structurally similar compounds, such as pyridine and its alkylated derivatives. Researchers, scientists, and drug development professionals should handle this compound with caution and perform a thorough risk assessment before use.

Hazard Identification and Classification

Due to the lack of specific toxicological data for **3-Cyclopropyl-2-methylpyridine**, a presumed hazard profile has been established based on the known hazards of pyridine and its derivatives. Pyridine compounds are generally flammable, toxic, and irritating.^[1]

Table 1: Presumed GHS Hazard Classification for **3-Cyclopropyl-2-methylpyridine**

Hazard Class	Hazard Category	Hazard Statement	Based on Analogy with
Flammable Liquids	Category 3	H226: Flammable liquid and vapour	2-Methylpyridine[2], 3-Methylpyridine[3]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	3-Cyclopropylpyridine[4], Pyridine[5]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	2-Methylpyridine[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	3-Cyclopropylpyridine[4], Pyridine[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	3-Cyclopropylpyridine[4], Pyridine[5]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage	3-Chloropyridine
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation	2-Methylpyridine[2]

Physical and Chemical Properties

3-Cyclopropyl-2-methylpyridine is a colorless to light yellow liquid with a characteristic, pungent odor.[6] The following table summarizes its known and extrapolated physical and chemical properties.

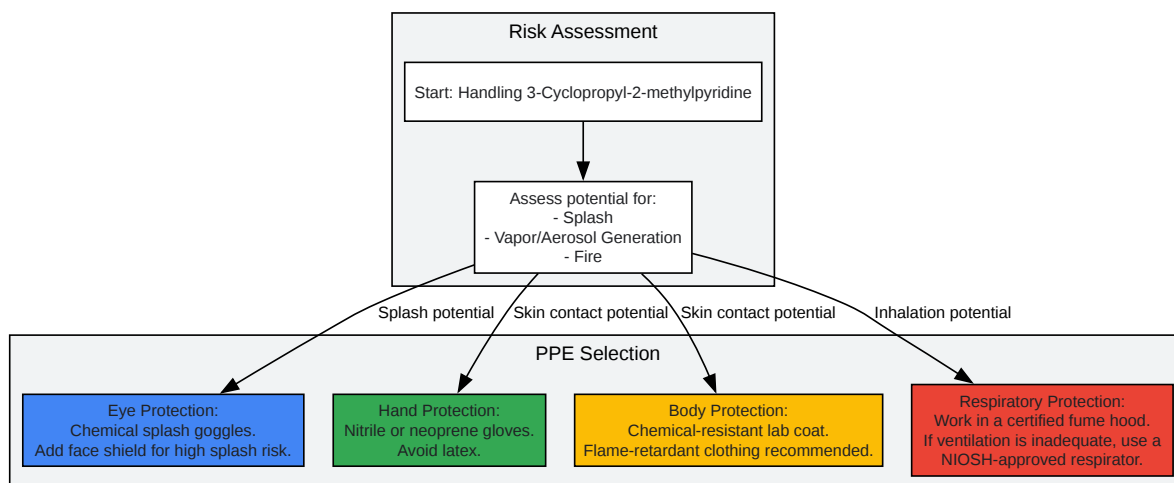
Table 2: Physical and Chemical Properties

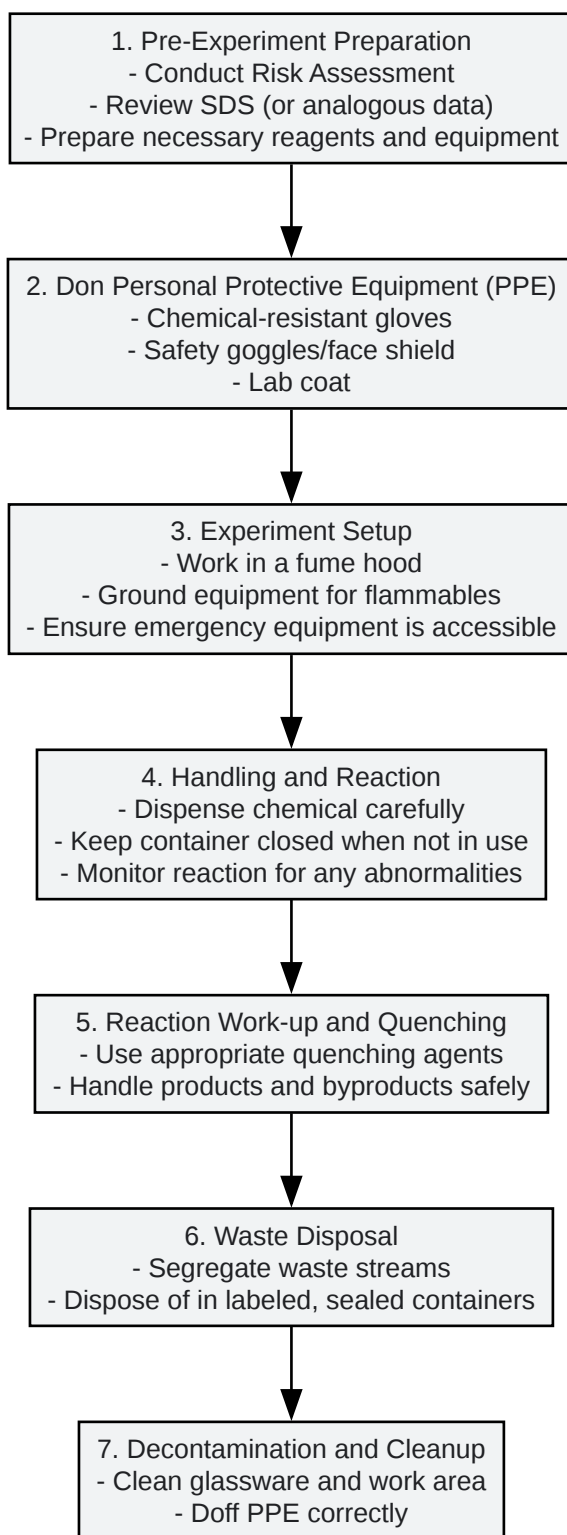
Property	Value	Source/Analogue
Molecular Formula	C ₉ H ₁₁ N	3-Cyclopropyl-2-methylpyridine[6]
Molecular Weight	133.19 g/mol	3-Cyclopropyl-2-methylpyridine
Appearance	Colorless to light yellow liquid	3-Cyclopropyl-2-methylpyridine[6]
Odor	Special, pungent odor	3-Cyclopropyl-2-methylpyridine[6]
Boiling Point	Data not available	-
Melting Point	Data not available	-
Solubility in Water	Limited solubility expected	3-Cyclopropyl-2-methylpyridine[6]
Solubility in Organic Solvents	Good solubility in many organic solvents	3-Cyclopropyl-2-methylpyridine[6]
Density	Data not available	-

Experimental Protocols

Personal Protective Equipment (PPE)

Adequate PPE is the first line of defense against chemical exposure.[7] The selection of PPE should be based on a thorough risk assessment of the planned experiment.





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References

- 1. benchchem.com [benchchem.com]
- 2. cdn isotopes.com [cdn isotopes.com]
- 3. 3-Methylpyridine - Wikipedia [en.wikipedia.org]
- 4. 3-Cyclopropylpyridine | C₈H₉N | CID 12032143 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. thermofishersci.in [thermofishersci.in]
- 6. 3-Cyclopropyl-2-Methylpyridine | Structure, Properties, Uses & Safety Data | Reliable Chemical Supplier China [pipzine-chem.com]
- 7. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
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